

Hazards and safety precautions for handling 2-Bromo-6-chloroanisole

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Compound of Interest

Compound Name: **2-Bromo-6-chloroanisole**

Cat. No.: **B173195**

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An In-Depth Technical Guide to the Hazards and Safety Precautions for Handling **2-Bromo-6-chloroanisole**

This guide provides a comprehensive overview of the hazards, risks, and requisite safety protocols for the handling, storage, and disposal of **2-Bromo-6-chloroanisole** (CAS No: 174913-10-1).^[1] Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety data with field-proven best practices to ensure a secure laboratory environment. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific integrity.

Hazard Identification and Compound Profile

A foundational understanding of the intrinsic properties of **2-Bromo-6-chloroanisole** is paramount to anticipating and mitigating risks. This substance is a halogenated aromatic ether, and its reactivity and toxicity are dictated by this structure.

GHS Hazard Classification

2-Bromo-6-chloroanisole is classified as a hazardous substance under the Globally Harmonized System (GHS).^[1] All personnel must be intimately familiar with these classifications and the corresponding pictograms.

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation	

Source: ECHA C&L Inventory[\[1\]](#)

The "Warning" signal word is associated with this compound.[\[1\]](#) The causality is clear: the compound's chemical nature allows it to disrupt biological tissues upon contact, ingestion, or inhalation, necessitating stringent protective measures.

Physicochemical Properties

Understanding the physical state and properties of a chemical is crucial for predicting its behavior during handling and in the event of a spill.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrClO	PubChem [1]
Molecular Weight	221.48 g/mol	PubChem [1]
Appearance	Colorless liquid	Santa Cruz Biotechnology [2]
Density	1.494 g/cm ³ at 25 °C	MilliporeSigma
Boiling Point	223 °C	MilliporeSigma
Melting Point	9 - 10 °C	MilliporeSigma

The compound's liquid state at room temperature and relatively high boiling point indicate that while it is not highly volatile, vapor and aerosol inhalation is a credible risk, especially if heated.

Comprehensive Exposure Control and Personal Protection

A multi-layered approach to exposure control is non-negotiable. This involves a combination of engineering controls, administrative procedures, and appropriate Personal Protective Equipment (PPE).

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **2-Bromo-6-chloroanisole** must be conducted within a certified chemical fume hood.^[3] This is the primary control to mitigate inhalation exposure, which can cause respiratory irritation (H335).^[1] The causality lies in the hood's ability to capture and exhaust vapors and aerosols away from the operator's breathing zone.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.^{[4][5]}
- Eyewash Stations and Safety Showers: In case of accidental exposure, immediate access to an ANSI-compliant eyewash station and safety shower is critical.^{[3][5]} Their proximity is a self-validating system for emergency readiness.

Personal Protective Equipment (PPE): A Mandate for All Users

PPE is not a substitute for robust engineering controls but a final, essential barrier. The selection of PPE must be based on a thorough risk assessment.

- Eye and Face Protection: Chemical safety goggles meeting ANSI Z87.1 standards are mandatory at all times.^[6] Given the H319 "Causes serious eye irritation" classification, this is a critical requirement.^{[1][4]} For procedures with a higher risk of splashing, a face shield must be worn in addition to goggles.^[6]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^{[2][3]} Before each use, gloves must be inspected for any signs of degradation or puncture. The

causality here is the H315 "Causes skin irritation" classification; gloves prevent direct dermal contact.[\[1\]](#) Hands should be washed thoroughly after removing gloves.[\[7\]](#)

- Skin and Body Protection: A flame-resistant laboratory coat must be worn and kept fastened. [\[6\]](#) Full-length trousers and closed-toe shoes are required to protect the skin from potential splashes.[\[6\]](#) Contaminated clothing must be removed immediately and laundered separately before reuse.[\[4\]](#)[\[7\]](#)

Standard Operating Procedure: Safe Handling Workflow

Adherence to a validated protocol is essential for minimizing risk. The following step-by-step methodology provides a self-validating system for the safe handling of **2-Bromo-6-chloroanisole**.

Preparation and Pre-Handling Checks

- Review SDS: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **2-Bromo-6-chloroanisole**.[\[4\]](#)
- Verify Engineering Controls: Confirm that the chemical fume hood's certification is current and that the airflow monitor indicates proper function.
- Assemble PPE: Don all required PPE as specified in Section 2.2. Check for proper fit and integrity.
- Prepare Workspace: Ensure the work area inside the fume hood is clean and uncluttered. Keep only the necessary equipment and chemicals for the immediate procedure.
- Locate Emergency Equipment: Mentally note the locations of the nearest eyewash station, safety shower, fire extinguisher, and spill kit.

Chemical Handling Protocol

- Transport: When moving the chemical, use a secondary container to prevent spills in case the primary container fails.

- Dispensing: Carefully dispense the required amount, avoiding splashing. Keep the container opening away from your breathing zone.
- Heating: If heating is required, use a well-controlled heating mantle or bath. Never heat a closed container. Be aware that heating increases the vapor pressure, elevating the inhalation risk.
- Post-Handling: Once the procedure is complete, securely seal the container.^[7] Decontaminate the work surface with an appropriate solvent and cleaning agent.
- Hygiene: Wash hands thoroughly with soap and water after completing the work and removing PPE.^{[4][7]} Do not eat, drink, or smoke in the laboratory.^[4]

Emergency and First Aid Procedures

Rapid and correct response to an emergency can significantly reduce the severity of an incident.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of fresh, running water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.^{[4][5]} Seek immediate medical attention.^{[4][5]}
- Skin Contact: If skin contact occurs, flush the affected area with plenty of water and soap if available.^{[4][7]} Remove contaminated clothing. If skin irritation develops or persists, seek medical attention.^[4]
- Inhalation: Remove the affected person from the contaminated area to fresh air.^{[4][5]} If breathing is difficult or symptoms of respiratory irritation occur, seek medical attention.
- Ingestion: Do NOT induce vomiting.^[5] Immediately give a glass of water.^[4] Call a Poison Information Center or a doctor for treatment advice.^[4]

Spill Response Protocol

- Minor Spill (inside a fume hood):

- Ensure personal protective equipment is resistant to the chemical.
- Contain the spill with an inert absorbent material such as vermiculite, sand, or earth.[4]
- Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[4]
- Wipe the area clean and decontaminate it thoroughly.
- Major Spill (outside a fume hood):
 - Evacuate all non-essential personnel from the area and move upwind.[4]
 - Alert the emergency response team or fire brigade, informing them of the chemical's identity and location.[4]
 - Prevent the spill from entering drains or waterways.[4]
 - Only personnel trained in hazardous spill cleanup should attempt to contain and clean the spill, wearing appropriate respiratory protection and full protective gear.[4]

Storage and Disposal

Proper storage and disposal are critical final steps in the chemical's lifecycle to prevent accidental release and environmental contamination.

Storage Conditions

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][7]
- Keep containers tightly sealed when not in use to prevent the release of vapors.[4][5][7]
- Store locked up to prevent unauthorized access.[4][7]
- Use original or manufacturer-recommended containers, such as polyethylene or polypropylene containers, and ensure they are clearly labeled and free from leaks.[4][7]

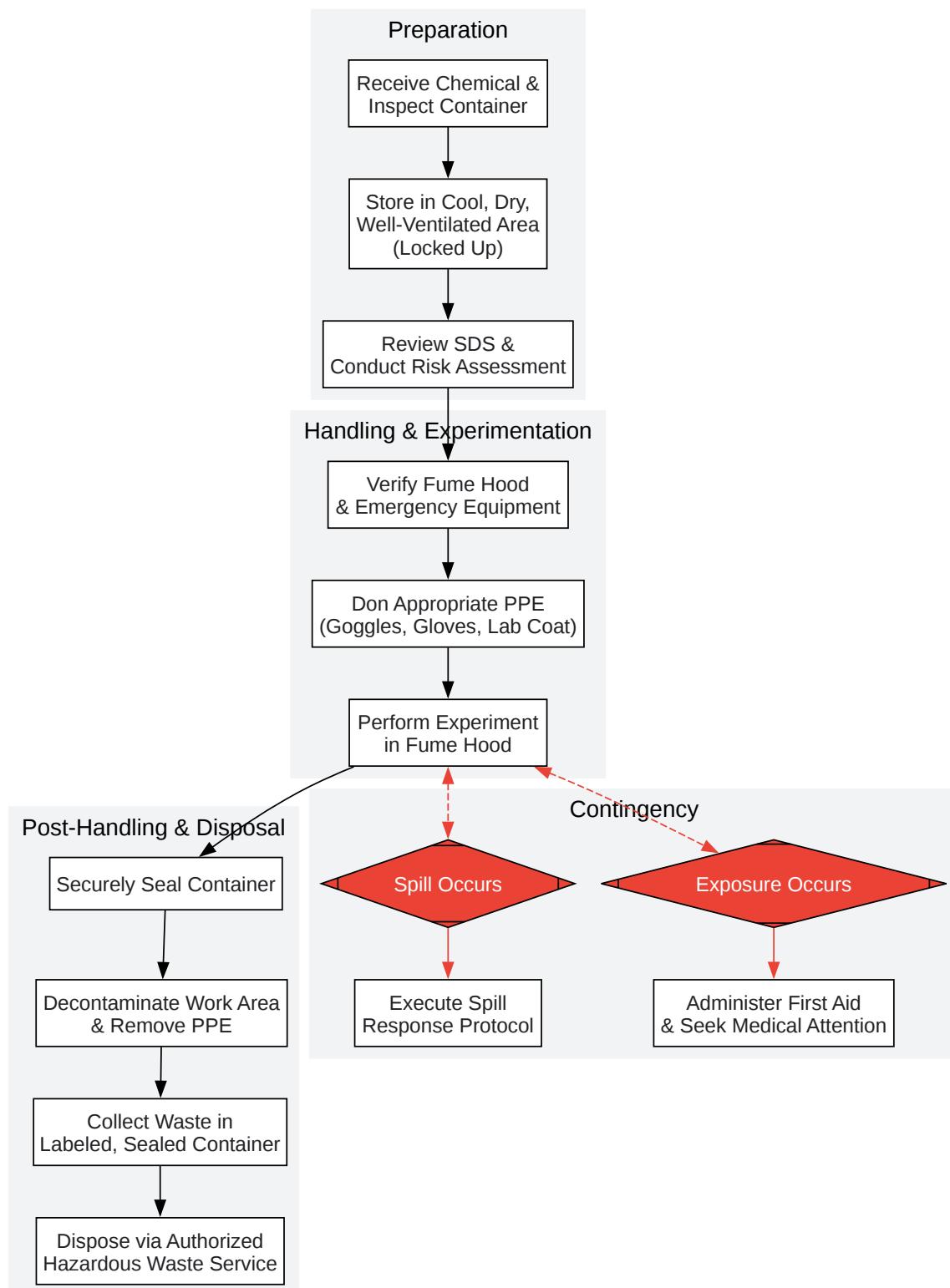
Waste Disposal

- All waste containing **2-Bromo-6-chloroanisole** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed, and appropriate container.
- Dispose of the contents and container at an authorized hazardous or special waste collection point in strict accordance with all local, state, and federal regulations.[\[4\]](#)[\[5\]](#) Do not dispose of it down the drain.

Workflow Visualization

The following diagram illustrates the comprehensive workflow for the safe handling of **2-Bromo-6-chloroanisole**, from procurement to disposal.

Safe Handling Workflow for 2-Bromo-6-chloroanisole

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Caption: Logical workflow for the safe handling of **2-Bromo-6-chloroanisole**.

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